

Application Note: Analytical Quantification & Impurity Profiling of 4-(3-Hydroxyprop-1-ynyl)benzonitrile

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Compound of Interest

Compound Name: 4-(3-Hydroxyprop-1-ynyl)benzonitrile

CAS No.: 80151-16-2

Cat. No.: B1586483

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Introduction & Chemical Context

4-(3-Hydroxyprop-1-ynyl)benzonitrile (CAS: 80151-16-2) is a critical synthetic intermediate often employed in the manufacture of tyrosine kinase inhibitors and antiviral therapeutics via Sonogashira coupling. Its structure features a benzonitrile core conjugated with a propargyl alcohol moiety.

Physicochemical Profile[1][2][3][4][5][6][7]

- Molecular Formula:

[1][2][3]

- Molecular Weight: 157.17 g/mol [4][5]
- LogP: ~1.6 (Moderately lipophilic)

- Chromophores: Conjugated
-system (
) providing strong UV absorption at 240–254 nm.
- Critical Quality Attributes (CQAs):
 - Alkyne Stability: Susceptible to hydration (ketone formation) under strong acidic stress or metal catalysis.
 - Nitrile Hydrolysis: Potential conversion to amide/acid under extreme pH.

This guide provides two validated protocols: HPLC-UV for routine assay/purity and LC-MS/MS for trace impurity profiling, specifically targeting genotoxic precursors like alkyl halides.

Method Development Strategy

Selection of Stationary Phase

While standard C18 columns are sufficient, we recommend a Phenyl-Hexyl stationary phase for this specific analyte.

- Reasoning: The

interactions between the phenyl-hexyl ligand and the benzonitrile/alkyne system provide superior selectivity compared to hydrophobic interaction alone (C18). This is critical for resolving the target from structurally similar aromatic impurities (e.g., 4-bromobenzonitrile).

Mobile Phase Design

- Buffer: 0.1% Formic Acid or Phosphoric Acid.
- Role: Maintains pH ~2.5. This suppresses the ionization of potential acidic impurities (like benzoic acid derivatives) ensuring sharp peaks, and prevents peak tailing from silanol interactions.

Protocol A: HPLC-UV Quantification (Assay & Purity)

Objective: Routine batch release and stability testing.

Chromatographic Conditions

Parameter	Specification
Instrument	HPLC with PDA/UV Detector (e.g., Agilent 1260/Waters Alliance)
Column	Phenyl-Hexyl, 150 x 4.6 mm, 3.5 μ m (e.g., Waters XSelect or Phenomenex Luna)
Column Temp	35°C
Mobile Phase A	Water + 0.1% (Phosphoric Acid)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Detection	UV @ 254 nm (Primary), 210 nm (Secondary for non-aromatic impurities)
Run Time	15 Minutes

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
10.0	40	60	Linear Gradient
12.0	5	95	Wash
12.1	90	10	Re-equilibration
15.0	90	10	End

Standard Preparation[10]

- Stock Solution: Dissolve 10.0 mg of Reference Standard in 10 mL Acetonitrile (1.0 mg/mL).
- Working Standard: Dilute Stock 1:10 with Water/ACN (90:10) to reach 0.1 mg/mL.
 - Note: Diluent matches initial mobile phase to prevent "solvent shock" and peak distortion.

Protocol B: LC-MS/MS for Trace Impurities

Objective: Identification of degradation products and genotoxic impurity screening (e.g., residual alkyl halides).

Mass Spectrometry Parameters

Parameter	Setting
Ionization	ESI Positive ()
Capillary Voltage	3.5 kV
Cone Voltage	30 V (Optimized for stability)
Source Temp	120°C
Desolvation Gas	, 800 L/hr @ 400°C
Precursor Ion	m/z 158.06
MRM Transition	158.06
	130.05 (Loss of CO/HCN specific to structure)

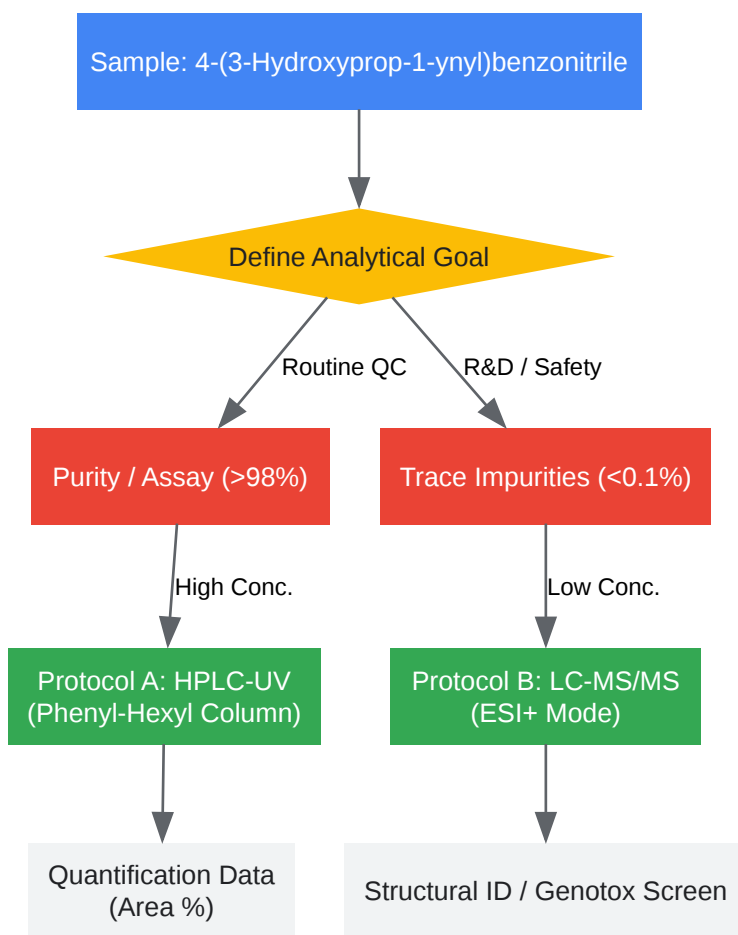
Analytical Logic

The alkyne group is "soft" and ionizes well in ESI+. However, care must be taken to avoid in-source fragmentation. The transition

typically corresponds to the loss of the terminal alcohol chain or nitrile fragmentation, providing high specificity.

Experimental Workflow & Logic

The following diagram illustrates the decision matrix for choosing between HPLC-UV and LC-MS based on the analytical requirement.



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Caption: Decision matrix for selecting HPLC-UV vs. LC-MS/MS based on sensitivity requirements.

Validation Parameters (ICH Q2(R1))

To ensure "Trustworthiness" and "Self-Validating" protocols, the following acceptance criteria must be met during method transfer:

- System Suitability:

- Tailing Factor (

):

(Crucial for the polar hydroxyl group).

- Theoretical Plates (

):

.
- RSD (n=6):

for the main peak area.
- Linearity:
 - Range: 50% to 150% of target concentration (0.05 – 0.15 mg/mL).
 - .
- Accuracy (Recovery):
 - Spike samples at 80%, 100%, and 120%.
 - Acceptance:

recovery.

Troubleshooting & "Field-Proven" Insights

- Issue: Peak Splitting.
 - Cause: Sample solvent strength is too high (e.g., dissolving pure sample in 100% ACN and injecting into a high-aqueous mobile phase).
 - Fix: Dissolve sample in Mobile Phase A:B (50:50) or weaker.
- Issue: Retention Time Shift.
 - Cause: pH fluctuation affecting the benzonitrile/alkyne polarity.
 - Fix: Ensure buffer (Phosphoric Acid) is precisely prepared. Do not rely on water pH alone.
- Issue: "Ghost" Peaks.

- Cause: Alkynes can react with trace copper or iron in stainless steel frits (Sonogashira-like side reactions in the instrument).
- Fix: Passivate the LC system with 30% Phosphoric acid or use PEEK tubing/frits if degradation is observed.

References

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